

# In-Depth Technical Guide: Molecular Weight of Ethyl 4-acetamido-3-hydroxybenzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** Ethyl 4-acetamido-3-hydroxybenzoate

**Cat. No.:** B585362

[Get Quote](#)

This guide provides a detailed analysis of the molecular weight of **Ethyl 4-acetamido-3-hydroxybenzoate**, a compound relevant to researchers, scientists, and drug development professionals.

## Molecular Identity and Formula

**Ethyl 4-acetamido-3-hydroxybenzoate** is chemically identified by the molecular formula  $C_{11}H_{13}NO_4$ .<sup>[1][2][3]</sup> This formula dictates the precise number of atoms of each element present in a single molecule of the compound.

## Calculation of Molecular Weight

The molecular weight is a fundamental chemical property calculated by summing the atomic weights of all constituent atoms in the molecular formula. The atomic weights are based on the relative abundance of the isotopes of each element.

The calculation for **Ethyl 4-acetamido-3-hydroxybenzoate** is as follows:

- Carbon (C): 11 atoms  $\times$  12.011 amu/atom = 132.121 amu
- Hydrogen (H): 13 atoms  $\times$  1.008 amu/atom = 13.104 amu
- Nitrogen (N): 1 atom  $\times$  14.007 amu/atom = 14.007 amu

- Oxygen (O): 4 atoms  $\times$  15.999 amu/atom = 63.996 amu

Total Molecular Weight = 132.121 + 13.104 + 14.007 + 63.996 = 223.228 amu

For practical laboratory purposes, this value is typically rounded to two decimal places.

## Data Presentation

The molecular properties of **Ethyl 4-acetamido-3-hydroxybenzoate** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>4</sub>
Molecular Weight	223.23 g/mol
CAS Number	1346604-18-9

Elemental Composition and Contribution to Molecular Weight:

Element	Number of Atoms	Atomic Weight (amu)	Total Contribution (amu)
Carbon	11	12.011	132.121
Hydrogen	13	1.008	13.104
Nitrogen	1	14.007	14.007
Oxygen	4	15.999	63.996
Total	29	223.228	

## Experimental Protocols

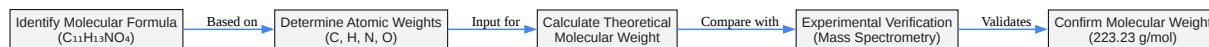
The determination of the molecular weight of a compound like **Ethyl 4-acetamido-3-hydroxybenzoate** is typically achieved through mass spectrometry.

Detailed Methodology for Mass Spectrometry:

- Sample Preparation: A dilute solution of **Ethyl 4-acetamido-3-hydroxybenzoate** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- Ionization: The sample is introduced into the mass spectrometer, where it is ionized. Common ionization techniques for a molecule of this nature include Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI).
- Mass Analysis: The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole, time-of-flight, or Orbitrap analyzer). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of ions at each m/z value.
- Data Interpretation: The resulting mass spectrum will show a peak corresponding to the molecular ion  $[M+H]^+$  or other adducts, from which the molecular weight of the neutral molecule can be accurately determined.

## Logical Workflow for Molecular Weight Determination

The process of identifying and confirming the molecular weight of a chemical compound follows a logical progression from its chemical formula to experimental verification.



[Click to download full resolution via product page](#)

Caption: Workflow for Molecular Weight Determination.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemscene.com [chemscene.com]
- 2. Ethyl 4-acetamido-3-hydroxybenzoate | C11H13NO4 | CID 71312816 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Acetylamino-3-hydroxybenzoic Acid Ethyl Ester, 100 mg [lgcstandards.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Molecular Weight of Ethyl 4-acetamido-3-hydroxybenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b585362#ethyl-4-acetamido-3-hydroxybenzoate-molecular-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)